

Personal protective equipment for handling 2-Phenoxyethyl acrylate

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Compound of Interest

Compound Name: 2-Phenoxyethyl acrylate

Cat. No.: B1585007

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Essential Safety and Handling Guide for 2-Phenoxyethyl Acrylate

This guide provides immediate and essential safety and logistical information for the handling and disposal of **2-Phenoxyethyl acrylate** (CAS No. 48145-04-6), a monofunctional acrylic monomer. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Summary: **2-Phenoxyethyl acrylate** is classified as a skin sensitizer, which may cause an allergic skin reaction.^{[1][2][3][4]} It is also known to cause serious eye irritation and is toxic to aquatic life with long-lasting effects.^{[1][3][4]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety goggles or safety glasses with side-shields. [1] [2]	Protects against splashes and vapors.
Skin Protection	Chemical-resistant gloves (nitrile rubber, >0.5 mm thickness), long-sleeved clothing, or a complete chemical-resistant suit. [1] [2]	Prevents skin contact and potential sensitization. [2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is insufficient or for spill response, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. [1]	Protects against inhalation of vapors and mists.

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **2-Phenoxyethyl acrylate** from receipt to disposal.

1. Receiving and Storage:

- Inspect incoming containers for damage or leaks.
- Store in a cool, dry, well-ventilated area away from direct sunlight, heat, sparks, and open flames.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Keep containers tightly closed.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong acids, bases, oxidizing agents, and free radical initiators.[\[7\]](#)

2. Handling and Use:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ground and bond containers during transfer to prevent static discharge.[\[7\]](#)
- Avoid breathing vapors or mist.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Prevent contact with skin and eyes by wearing the specified PPE.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Wash hands thoroughly with soap and water after handling and before breaks.[\[1\]](#)

3. Spill Response:

- Evacuate: Immediately evacuate the area in case of a spill.
- Ventilate: Ensure adequate ventilation.
- Contain: Wear appropriate PPE. Contain the spill using inert, non-combustible absorbent materials like sand, earth, or vermiculite.[\[1\]](#)[\[5\]](#) Prevent the spill from entering drains or waterways.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Collect: Collect the absorbed material into a suitable, properly labeled container for disposal.
[\[1\]](#)[\[5\]](#)

4. First Aid:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#)[\[4\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#)[\[4\]](#) If skin irritation or rash occurs, seek medical attention.[\[1\]](#)[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[\[1\]](#)[\[3\]](#) Seek medical attention.[\[3\]](#)[\[8\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[\[1\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[1\]](#)

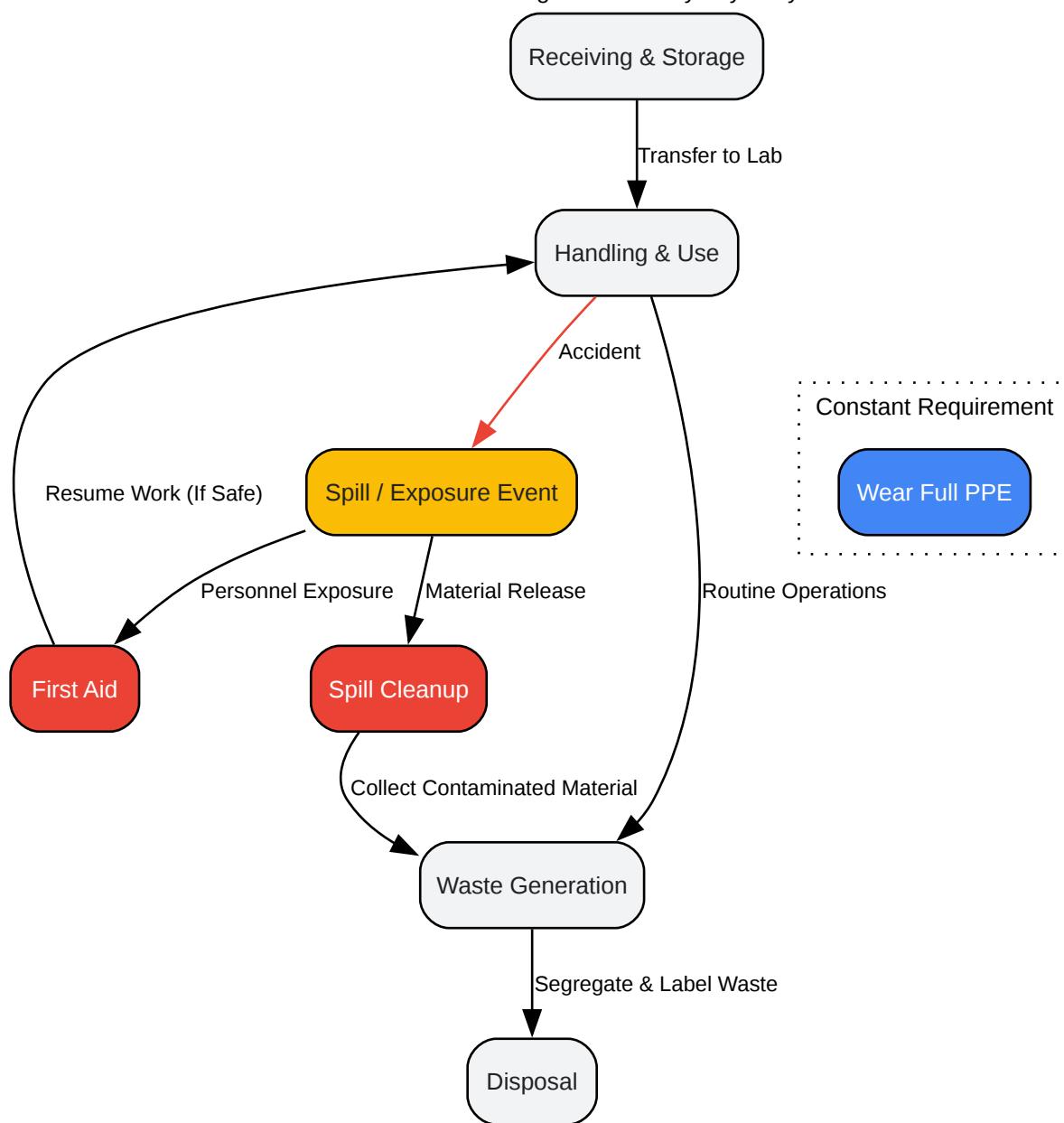
Disposal Plan

Proper disposal of **2-Phenoxyethyl acrylate** and contaminated materials is crucial to prevent environmental harm.

- Waste Classification: **2-Phenoxyethyl acrylate** and materials contaminated with it are considered hazardous waste.[\[9\]](#)
- Unused Product: Dispose of unused **2-Phenoxyethyl acrylate** as hazardous waste through a licensed contractor, following local, regional, and national regulations.[\[1\]](#)[\[3\]](#)[\[9\]](#) Do not dispose of it down the drain or into the environment.[\[1\]](#)[\[9\]](#)
- Contaminated Materials: All contaminated materials, including absorbent materials from spills, used PPE (gloves, etc.), and empty containers, should be collected in a labeled, sealed container and disposed of as hazardous waste.[\[1\]](#)[\[9\]](#)
- Empty Containers: Emptied containers may retain product residue and vapors and should be treated as hazardous waste.[\[1\]](#)

Workflow for Safe Handling of **2-Phenoxyethyl Acrylate**

Workflow for Safe Handling of 2-Phenoxyethyl Acrylate

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A flowchart illustrating the key stages of safely handling **2-Phenoxyethyl acrylate**.

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References

- 1. scipoly.com [scipoly.com]
- 2. arkema.com [arkema.com]
- 3. cdn.chemservice.com [cdn.chemservice.com]
- 4. Page loading... [wap.guidechem.com]
- 5. multimedia.3m.com [multimedia.3m.com]
- 6. multimedia.3m.com [multimedia.3m.com]
- 7. 2-Phenoxyethyl Acrylate MSDS/SDS | Supplier & Distributor [ascent-acrylate.com]
- 8. fishersci.com [fishersci.com]
- 9. WERCS Studio - Application Error [assets.thermofisher.com]
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